

Application Notes and Protocols: Copolymerization of Diisopropyl Fumarate with Vinyl Monomers

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Compound of Interest		
Compound Name:	Diisopropyl fumarate	
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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for the freeradical copolymerization of **diisopropyl fumarate** (DIF) with a selection of vinyl monomers. The resulting copolymers possess a range of properties making them suitable for various applications, including drug delivery systems.

Introduction

Diisopropyl fumarate (DIF) is a symmetrically substituted, non-homopolymerizable monomer under typical free-radical conditions. However, it readily copolymerizes with a variety of vinyl monomers to yield copolymers with tailored properties. The bulky isopropyl groups of the DIF monomer introduce steric hindrance along the polymer backbone, leading to increased chain rigidity and higher glass transition temperatures (Tg) compared to the corresponding vinyl homopolymers. This modification of properties is of significant interest in the development of novel materials for biomedical applications, where control over thermal and mechanical properties is crucial.

This document outlines the synthesis and characterization of copolymers of DIF with vinyl acetate (VA), styrene (St), methyl methacrylate (MMA), and N-isopropylacrylamide (NIPAAm).

Copolymerization Principles



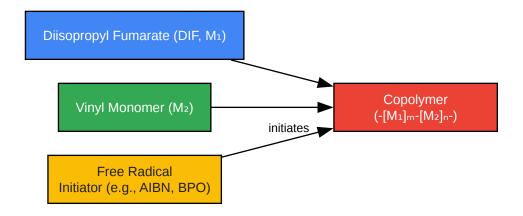
Methodological & Application

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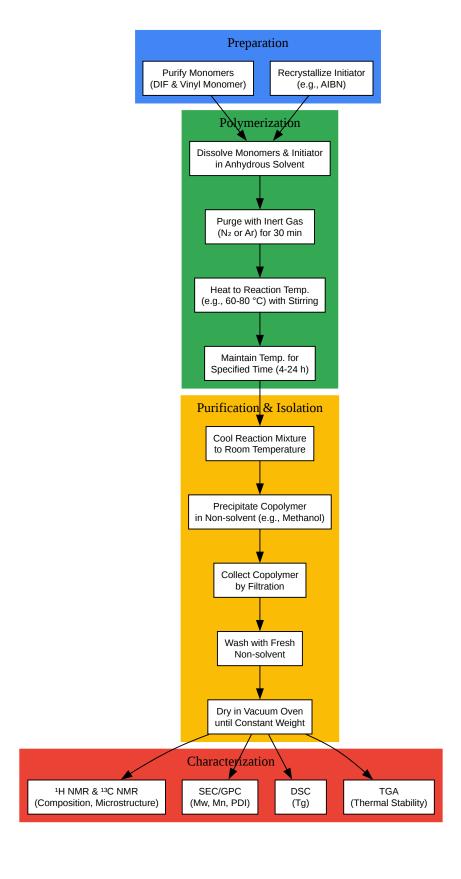
The copolymerization of DIF (M_1) with a vinyl monomer (M_2) can be described by the terminal model, where the reactivity of the growing polymer chain is determined by the nature of the terminal monomer unit. The copolymer composition is dictated by the monomer reactivity ratios, r_1 and r_2 , which are the ratios of the rate constant for a radical adding its own type of monomer to the rate constant for it adding the other monomer.

Logical Relationship of Copolymerization

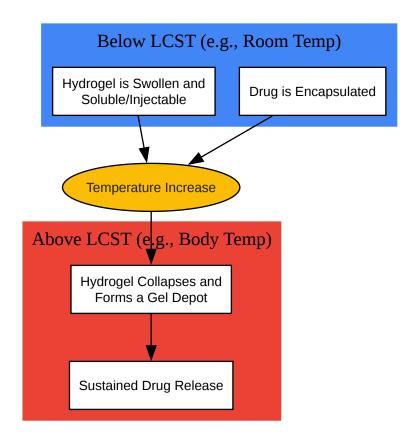












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